

A Comparative Analysis of the Contraceptive Efficacy of Ferujol and Other Phytoestrogens

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Compound of Interest

Compound Name: *Ferujol*

Cat. No.: *B1231250*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the contraceptive efficacy of **Ferujol**, a coumarin derivative, with other prominent phytoestrogens. The information presented is based on available experimental data, with a focus on providing a clear, objective analysis for research and development purposes.

Comparative Contraceptive Efficacy

The following table summarizes the contraceptive efficacy of **Ferujol** and other selected phytoestrogens based on studies conducted in rodent models. It is important to note that direct comparative studies are limited, and the presented data is collated from individual research papers.

Phytoestrogen	Animal Model	Effective Dose for Contraception	Key Efficacy Findings	Reference
Ferujol	Adult Female Rats	0.6 mg/kg (single oral dose on days 1, 2, or 3 post-coitum)	100% prevention of pregnancy. [1]	Singh et al., 1985
Genistein	Female Rats	Diet-dependent, specific contraceptive dose not established	High dietary intake can lead to infertility. [2] Neonatal exposure at 100 mg/kg disrupted fertility in female rats. [3]	Seppen et al., 2012; Nagao et al., 2001
Daidzein	Female Rats	150 mg/kg/day (subcutaneous, days 1-7 of pregnancy)	Significantly diminished the rate of blastocyst implantation. [4]	Zhen et al., 2005
Coumestrol	Female Mice	100 ppm in diet for 8 days	Did not affect litter size, but higher levels of a potent synthetic estrogen (DES) completely inhibited reproduction in the same study. [5]	Fredricks et al., 1981

Experimental Protocols

Ferujol Contraceptive Efficacy Study (Singh et al., 1985)

- Test Compound: **Ferujol**, isolated from the ethanolic extract of *Ferula jaeschkeana*.

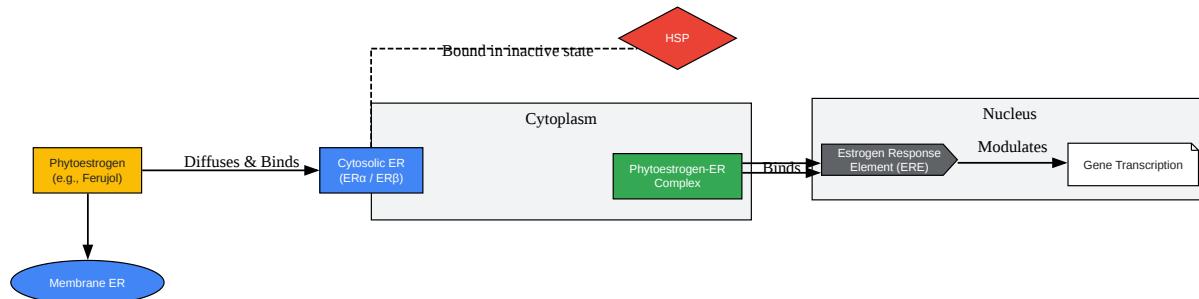
- Animal Model: Adult female Charles Foster rats (200-250 g).
- Administration: Single oral dose of **Ferujol** (0.6 mg/kg) suspended in gum acacia in distilled water. Administration was performed on day 1, 2, or 3 post-coitum.
- Efficacy Assessment: Prevention of pregnancy was determined by examining the uterine horns for implantation sites on day 10 of pregnancy. A complete absence of implantation sites was considered 100% efficacy.
- Hormonal Profile: Estrogenic activity was assessed in immature female rats by observing the uterotrophic effect (increase in uterine weight).

Daidzein Anti-Implantation Study (Zhen et al., 2005)

- Test Compound: Daidzein.
- Animal Model: Female Sprague-Dawley rats.
- Administration: Daily subcutaneous injections of daidzein (50 mg/kg or 150 mg/kg body weight) from day 1 to day 7 of pregnancy. A vehicle control group received the solvent only. [4]
- Efficacy Assessment: Rats were sacrificed on day 8 of gestation, and the number of blastocyst implantation sites in the uterine horns was counted.[4]
- Hormonal Analysis: Serum levels of gonadotropin-releasing hormone (GnRH), progesterone, follicle-stimulating hormone (FSH), and luteinizing hormone (LH) were measured.[4]

Mechanism of Action: Estrogenic Signaling Pathway

Phytoestrogens primarily exert their effects by interacting with estrogen receptors (ERs), ER α and ER β .[6][7] Their structural similarity to estradiol allows them to bind to these receptors and modulate gene expression, leading to estrogenic or anti-estrogenic effects depending on the target tissue and the endogenous estrogen levels.[6] The contraceptive action of compounds like **Ferujol** is attributed to their potent estrogenic activity, which likely disrupts the hormonal balance required for successful implantation.[1]

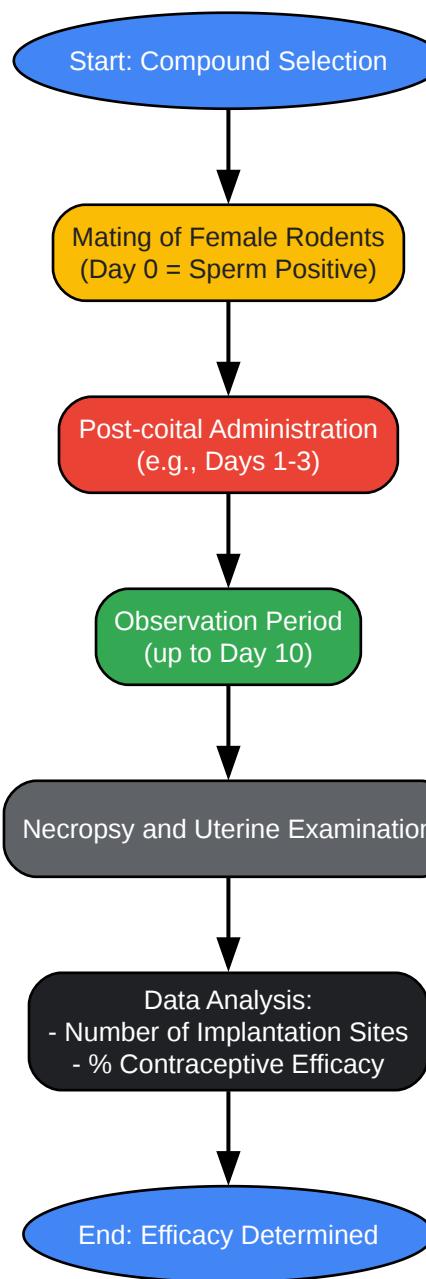


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Estrogenic Signaling Pathway of Phytoestrogens.

Experimental Workflow for Contraceptive Efficacy Screening

The following diagram illustrates a general workflow for screening compounds for post-coital contraceptive efficacy in a rodent model, based on the methodologies of the cited studies.



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Workflow for Contraceptive Efficacy Screening.

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